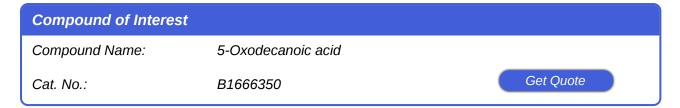


5-Oxodecanoic Acid and Related Compounds: A Technical Review of Current Knowledge

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For Researchers, Scientists, and Drug Development Professionals

Abstract

5-Oxodecanoic acid is a medium-chain oxo-fatty acid with limited characterization in scientific literature. This technical guide provides a comprehensive overview of its known chemical and physical properties. Due to the scarcity of biological data directly pertaining to **5-oxodecanoic acid**, this review extrapolates potential biological activities and therapeutic applications from studies on structurally related compounds, including other oxo-fatty acids and medium-chain fatty acids (MCFAs). This guide summarizes available quantitative data, outlines relevant experimental protocols for synthesis and biological assessment, and presents key metabolic and synthetic pathways using Graphviz visualizations. The information herein aims to provide a foundational resource to stimulate and guide future research into the specific roles of **5-oxodecanoic acid**.

Introduction

5-Oxodecanoic acid, a ten-carbon saturated fatty acid with a ketone group at the fifth carbon, belongs to the class of oxo-fatty acids. While its primary documented use is as a flavoring agent, the biological significance of oxo-fatty acids and medium-chain fatty acids (MCFAs) is an expanding area of research.[1] Structurally similar compounds have demonstrated a range of biological activities, from metabolic regulation to cell growth inhibition, suggesting that **5-oxodecanoic acid** may possess untapped therapeutic potential.[2][3][4] This guide



synthesizes the current, albeit limited, knowledge on **5-oxodecanoic acid** and provides a broader context based on related molecules to highlight potential avenues for investigation.

Physicochemical Properties of 5-Oxodecanoic Acid

A summary of the known physical and chemical properties of **5-oxodecanoic acid** is presented in Table 1. This data is crucial for designing and interpreting experimental studies.

Property	Value	Source	
Molecular Formula	С10Н18О3	PubChem	
Molecular Weight	186.25 g/mol	PubChem	
IUPAC Name	5-oxodecanoic acid	PubChem	
CAS Number	624-01-1	PubChem	
Physical Description	Clear colourless to yellow solid; Rich creamy peach-like aroma	[5]	
Melting Point	53-58 °C	Parchem	
Boiling Point	324-326 °C at 760 mmHg	The Good Scents Company	
Solubility	Very slightly soluble in water; Soluble in ethanol		
SMILES	CCCCC(=0)CCCC(=0)O	PubChem	
InChIKey	SDKDCMWTAOZNGB- UHFFFAOYSA-N	PubChem	

Synthesis of 5-Oxodecanoic Acid and Related Compounds

While a specific, detailed protocol for the synthesis of **5-oxodecanoic acid** is not readily available in the reviewed literature, a general approach can be inferred from the synthesis of related dioxoalkanoic acids, such as 5,9-dioxodecanoic acid and 9-oxodecanoic acid. A



plausible synthetic strategy would involve the oxidation of a corresponding hydroxy-acid or the cleavage of a larger unsaturated fatty acid.

A generalized workflow for the synthesis of a related compound, 9-oxodecanoic acid from oleic acid, is presented below. This multi-step process involves oxidative cleavage, selective protection of a carboxylic acid group, conversion to an acid chloride, reaction with a Gilman reagent, and final hydrolysis.



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Generalized synthetic workflow for 9-oxodecanoic acid.

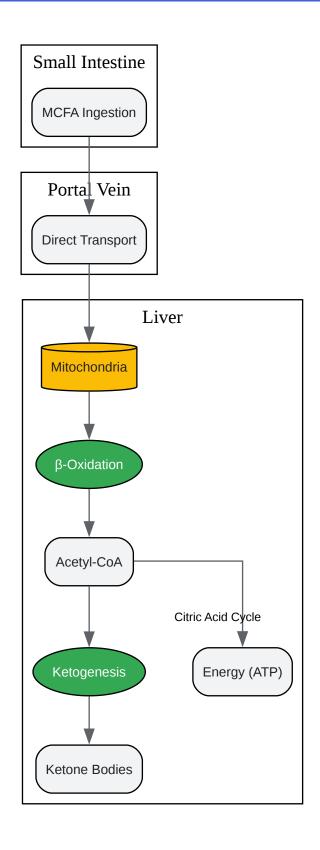
Potential Biological Activities and Therapeutic Applications (Based on Related Compounds)

Direct studies on the biological activity of **5-oxodecanoic acid** are lacking. However, research on other oxo-fatty acids and MCFAs provides a basis for postulating its potential roles.

Metabolic Effects

MCFAs are metabolized differently from long-chain fatty acids. They are transported directly to the liver via the portal vein and undergo rapid β -oxidation in the mitochondria, serving as a readily available energy source. This process can lead to the production of ketone bodies, which have therapeutic implications for conditions associated with impaired glucose metabolism.





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Simplified metabolic pathway of medium-chain fatty acids.



Therapeutic Potential

- Neurodegenerative Diseases: The ketogenic potential of MCFAs makes them a subject of
 interest in neurodegenerative diseases like Alzheimer's and Parkinson's, where brain
 glucose metabolism is impaired. Ketone bodies can serve as an alternative energy source
 for neurons. MCFAs may also improve mitochondrial function and promote autophagy,
 processes that are often dysregulated in these conditions.
- Cardiac Disease: The energy-deficient state of a diseased heart may benefit from the efficient energy provision by MCFAs.
- Cancer: Certain saturated oxo-fatty acids have been shown to inhibit the growth of human cancer cell lines. For instance, some oxostearic acids suppress the expression of STAT3 and c-myc, which are key regulators of cell proliferation.

A summary of the biological activities of related compounds is presented in Table 2.

Compound Class	Biological Activity	Potential Therapeutic Application	Source
Medium-Chain Fatty Acids (MCFAs)	Rapid β-oxidation, Ketogenesis, Improved mitochondrial function, Promotion of autophagy	Neurodegenerative diseases, Cardiac diseases, Epilepsy	
Saturated Oxo-Fatty Acids (SOFAs)	Inhibition of cancer cell growth, Suppression of STAT3 and c-myc expression	Cancer	
ω-Oxo Fatty Acids	Pro-inflammatory potential cytotoxicity	(Pathological role in inflammation)	_



Experimental Protocols

Detailed experimental protocols for studying **5-oxodecanoic acid** are not available. However, established methods for related compounds can be adapted.

Synthesis of 5,9-Dioxodecanoic Acid (A Related Dioxoalkanoic Acid)

This protocol outlines a plausible, though not experimentally validated in the literature, two-step synthesis.

Step 1: Proposed Synthesis of 5,9-Dihydroxydecanoic Acid This would likely involve the protection of a carboxylic acid, followed by a series of reactions to introduce the two hydroxyl groups at the desired positions.

Step 2: Oxidation of 5,9-Dihydroxydecanoic Acid to 5,9-Dioxodecanoic Acid

- In a clean, dry round-bottom flask with a magnetic stir bar, dissolve 5,9-dihydroxydecanoic acid (1 equivalent) in anhydrous dichloromethane (DCM).
- Add pyridinium chlorochromate (PCC) (2.2 equivalents) in one portion at room temperature.
- Stir the mixture vigorously for 2-4 hours, monitoring the reaction progress by Thin Layer Chromatography (TLC).
- Upon completion, the reaction mixture will be a dark, heterogeneous mixture.
- Isolate the product by passing the mixture through a silica gel plug and washing with diethyl ether.
- Combine the organic filtrates and wash with a saturated sodium bicarbonate solution.
- Dry the organic layer over anhydrous magnesium sulfate (MgSO₄), filter, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel using a gradient of ethyl acetate in hexane to yield pure 5,9-dioxodecanoic acid.

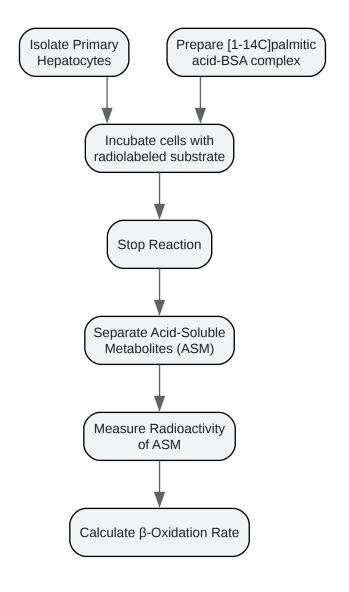


Fatty Acid β-Oxidation Assay in Isolated Hepatocytes

This protocol is for measuring the β -oxidation of fatty acids in freshly isolated primary mouse hepatocytes using a radiolabeled substrate.

- Hepatocyte Isolation: Isolate primary hepatocytes from a mouse liver using a collagenase perfusion method.
- Substrate Preparation: Prepare a solution of [1-14C]palmitic acid complexed with bovine serum albumin (BSA).
- Assay Reaction:
 - In triplicate, incubate 750,000 cells with the [1-14C]palmitic acid-BSA complex in a final volume of 2 mL.
 - The reaction mixture should contain 1.35 mg/mL BSA and 100 μM palmitic acid.
- Measurement of β-Oxidation:
 - After a defined incubation period, stop the reaction and separate the acid-soluble metabolites (ASM) from the unreacted fatty acid.
 - Measure the radioactivity of the ASM using a scintillation counter. The amount of radioactivity is proportional to the rate of β-oxidation.





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Workflow for a fatty acid β -oxidation assay.

Conclusion and Future Directions

5-Oxodecanoic acid remains a poorly characterized molecule. The available data on its physicochemical properties provides a starting point for further investigation. Based on the biological activities of structurally similar oxo-fatty acids and MCFAs, future research into **5-oxodecanoic acid** could fruitfully explore its potential roles in metabolism, cell signaling, and as a therapeutic agent, particularly in the contexts of metabolic disorders, neurodegenerative diseases, and cancer. The experimental protocols outlined in this guide offer a framework for initiating such studies. A critical next step will be to conduct in-depth in vitro and in vivo studies



to elucidate the specific biological functions of **5-oxodecanoic acid** and to determine if the potential extrapolated from related compounds holds true for this specific molecule.

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